

Structure Elucidation of 6-(bromomethyl)spiro[2.5]octane: A Technical Guide

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Compound of Interest

Compound Name: 6-(Bromomethyl)spiro[2.5]octane

CAS No.: 1621225-50-0

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the structure elucidation of **6-(bromomethyl)spiro[2.5]octane**. Due to the limited availability of direct experimental data in public databases, this guide focuses on the predicted spectroscopic characteristics and established analytical methodologies that are fundamental to confirming its molecular structure. This document serves as a practical resource for researchers engaged in the synthesis, characterization, and application of novel spirocyclic compounds.

Molecular Structure and Properties

6-(bromomethyl)spiro[2.5]octane is a halogenated spirocyclic hydrocarbon. Its structure consists of a cyclopropane ring fused at a single carbon atom (the spiro center) to a cyclohexane ring, with a bromomethyl substituent at the 6-position of the cyclohexane ring.

Table 1: Predicted Molecular Properties of **6-(bromomethyl)spiro[2.5]octane**

Property	Value
Molecular Formula	C ₉ H ₁₅ Br
Monoisotopic Mass	202.0357 u
Molar Mass	203.12 g/mol
XLogP3	3.4

Predicted Spectroscopic Data for Structure Confirmation

The following sections detail the anticipated results from key spectroscopic techniques used for the structural elucidation of organic molecules.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the carbon-hydrogen framework of an organic molecule.

2.1.1. Predicted ¹H NMR Spectrum

The proton NMR spectrum is expected to show distinct signals for the protons on the cyclopropane and cyclohexane rings, as well as the bromomethyl group. The chemical shifts are influenced by the proximity to the bromine atom and the rigid spirocyclic system.

Table 2: Predicted ¹H NMR Chemical Shifts for **6-(bromomethyl)spiro[2.5]octane**

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
CH ₂ -Br	3.3 - 3.5	Doublet	2H
CH (at C6)	1.8 - 2.0	Multiplet	1H
Cyclohexane CH ₂	1.2 - 1.9	Multiplets	8H
Cyclopropane CH ₂	0.3 - 0.8	Multiplets	4H

2.1.2. Predicted ^{13}C NMR Spectrum

The carbon NMR spectrum will provide information on the number of unique carbon environments in the molecule. Due to the molecule's asymmetry, nine distinct carbon signals are expected.

Table 3: Predicted ^{13}C NMR Chemical Shifts for **6-(bromomethyl)spiro[2.5]octane**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C (spiro center)	25 - 35
$\text{CH}_2\text{-Br}$	35 - 45
CH (at C6)	40 - 50
Cyclohexane CH_2	20 - 40
Cyclopropane CH_2	5 - 15

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **6-(bromomethyl)spiro[2.5]octane**, the presence of bromine is a key diagnostic feature.

Table 4: Predicted Mass Spectrometry Data for **6-(bromomethyl)spiro[2.5]octane**

m/z Value	Interpretation	Notes
202/204	$[\text{M}]^+$ (Molecular Ion)	Characteristic 1:1 ratio for ^{79}Br and ^{81}Br isotopes.
123	$[\text{M} - \text{Br}]^+$	Loss of a bromine radical, a common fragmentation for bromoalkanes. [1] [2]
Various	Further fragmentation of the spiro[2.5]octyl cation	Complex pattern resulting from ring opening and rearrangement.

The most notable feature in the mass spectrum will be the pair of molecular ion peaks of nearly equal intensity, separated by two mass units, which is characteristic of a molecule containing one bromine atom.^{[1][2]}

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Table 5: Predicted Infrared Absorption Frequencies for **6-(bromomethyl)spiro[2.5]octane**

Wavenumber (cm ⁻¹)	Vibration	Functional Group
2850 - 3000	C-H stretch	Aliphatic (Cyclohexane, Cyclopropane, CH ₂)
1440 - 1470	C-H bend	CH ₂
~1250	CH ₂ wag	CH ₂ -Br
550 - 650	C-Br stretch	Bromoalkane

The spectrum will be dominated by aliphatic C-H stretching and bending vibrations. The key absorption to confirm the presence of the bromomethyl group will be the C-Br stretch in the fingerprint region.^[3]

Experimental Protocols

While specific experimental data for **6-(bromomethyl)spiro[2.5]octane** is not readily available, the following are general protocols for the techniques that would be employed for its synthesis and structural elucidation.

Synthesis Protocol: Radical Bromination of 6-methylspiro[2.5]octane

A plausible synthetic route to **6-(bromomethyl)spiro[2.5]octane** is the radical bromination of 6-methylspiro[2.5]octane.

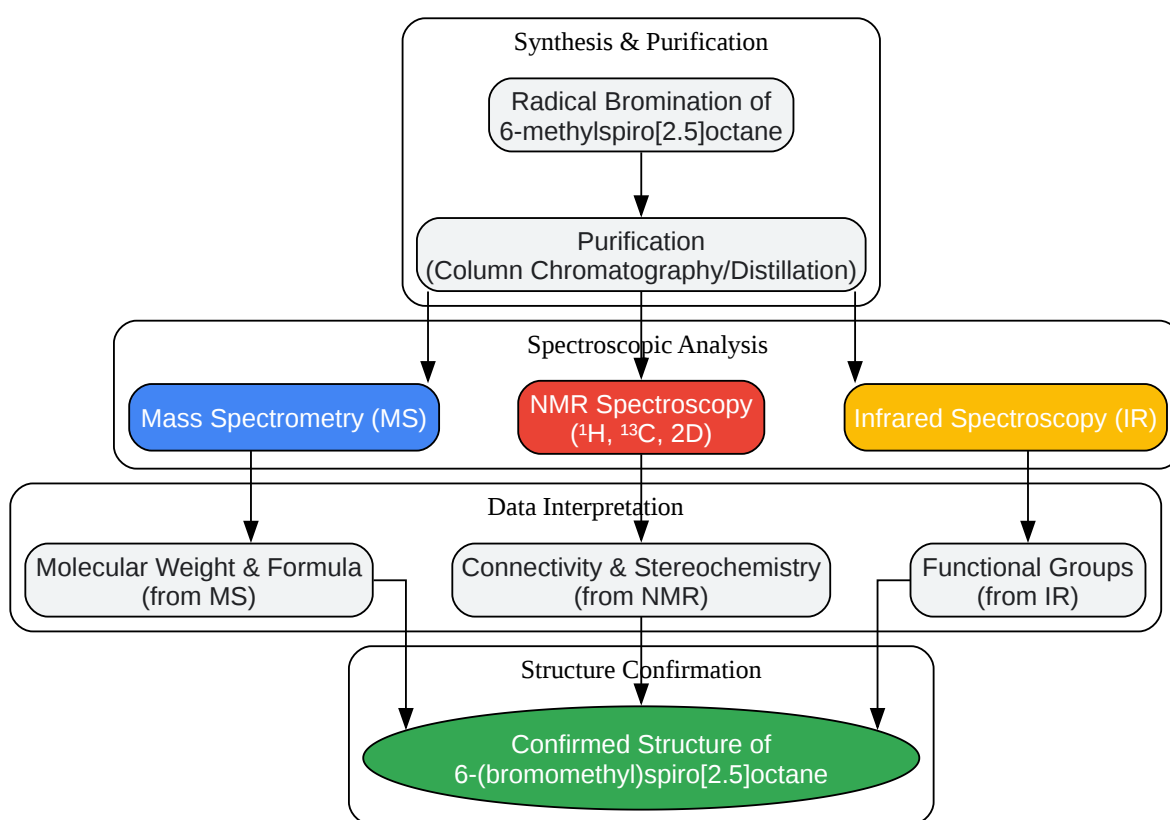
- **Reaction Setup:** A solution of 6-methylspiro[2.5]octane in a non-polar solvent (e.g., carbon tetrachloride or cyclohexane) is placed in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- **Initiation:** A radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide, is added to the solution.
- **Bromination:** N-Bromosuccinimide (NBS) is added portion-wise to the reaction mixture. The mixture is then heated to reflux and irradiated with a UV lamp to facilitate the initiation of the radical reaction.
- **Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Upon completion, the reaction mixture is cooled to room temperature, and the succinimide byproduct is removed by filtration. The filtrate is washed with an aqueous solution of sodium thiosulfate to remove any remaining bromine, followed by washing with brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel or by distillation under reduced pressure to yield pure **6-(bromomethyl)spiro[2.5]octane**.

Spectroscopic Analysis Protocols

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a 300 MHz or higher field NMR spectrometer. The sample is dissolved in a deuterated solvent (e.g., CDCl_3) containing tetramethylsilane (TMS) as an internal standard.
- **Mass Spectrometry:** Mass spectra are obtained using a mass spectrometer with electron ionization (EI) or a soft ionization technique like electrospray ionization (ESI) or chemical ionization (CI). The sample is introduced directly or via a GC inlet.
- **Infrared Spectroscopy:** The IR spectrum is recorded using a Fourier-transform infrared (FTIR) spectrometer. The sample can be analyzed as a neat liquid film between salt plates (NaCl or KBr) or as a solution in a suitable solvent (e.g., CCl_4).

Logical Workflow for Structure Elucidation

The following diagram illustrates the logical workflow for the structure elucidation of **6-(bromomethyl)spiro[2.5]octane**, starting from the initial synthesis and culminating in the confirmed chemical structure.



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References

- [1. docbrown.info \[docbrown.info\]](#)
- [2. m.youtube.com \[m.youtube.com\]](#)
- [3. docbrown.info \[docbrown.info\]](#)
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